Synthesis of 5-Methoxy-1-isopropyl-1H-indole: An Application Note and Protocol

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Compound of Interest

Compound Name: *5-Methoxy-1-isopropyl-1H-indole*

Cat. No.: *B14123482*

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This document provides a comprehensive guide for the synthesis of **5-Methoxy-1-isopropyl-1H-indole**, a key intermediate in the development of various pharmacologically active molecules. This guide is intended for researchers, scientists, and professionals in drug development, offering in-depth procedural details, mechanistic insights, and critical safety information.

Introduction: The Significance of N-Alkylated Indoles

The indole scaffold is a privileged structure in medicinal chemistry, forming the core of numerous natural products and synthetic drugs.[1][2] Functionalization of the indole nitrogen (N-alkylation) is a crucial strategy for modulating the pharmacological properties of these molecules, including their binding affinity, selectivity, and metabolic stability.[3] The introduction of an isopropyl group at the N1 position, as in **5-Methoxy-1-isopropyl-1H-indole**, can significantly influence these characteristics, making this compound a valuable building block in drug discovery programs.

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Reaction Principle: The Chemistry of N-Isopropylation

The N-alkylation of 5-methoxyindole proceeds via a classical nucleophilic substitution mechanism.[3] The process is initiated by the deprotonation of the weakly acidic N-H proton of the indole ring by a strong base. This generates a highly nucleophilic indolide anion. This anion subsequently attacks the electrophilic carbon of an alkylating agent, in this case, 2-bromopropane, to form the desired N-alkylated product, **5-Methoxy-1-isopropyl-1H-indole**, and a salt byproduct.

Causality Behind Experimental Choices:

- Base Selection (Sodium Hydride, NaH): Sodium hydride is a powerful, non-nucleophilic base, making it ideal for deprotonating the indole nitrogen without competing in the subsequent alkylation step.[4] It is typically supplied as a dispersion in mineral oil for safer handling.[5][6] The reaction produces hydrogen gas as a byproduct, which requires proper ventilation.[5][7]

- Alkylating Agent (2-Bromopropane): 2-Bromopropane serves as the source of the isopropyl group. As a secondary alkyl halide, it is susceptible to both SN2 (desired) and E2 (elimination, side-reaction) pathways. The choice of a polar aprotic solvent helps to favor the SN2 reaction.

- Solvent Selection (N,N-Dimethylformamide, DMF): DMF is a polar aprotic solvent that effectively dissolves the indole substrate and the intermediate indolide salt.[8][9] Its high boiling point allows for a wide range of reaction temperatures, and it promotes the SN2 reaction pathway by solvating the cation of the base, leaving the anion more reactive.[10][11]

Experimental Workflow Overview

The following diagram outlines the key stages involved in the synthesis of **5-Methoxy-1-isopropyl-1H-indole**.

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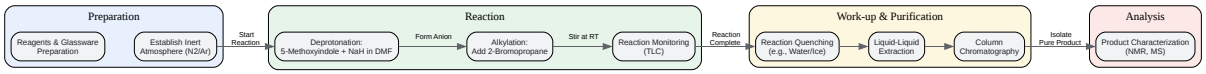

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Caption: Workflow for the Synthesis of **5-Methoxy-1-isopropyl-1H-indole**.

Detailed Experimental Protocol

Safety First: This protocol involves hazardous materials. A thorough risk assessment must be conducted before commencing any experimental work. All operations should be performed inside a certified chemical fume hood. Appropriate Personal Protective Equipment (PPE), including safety goggles, a flame-retardant lab coat, and compatible gloves (nitrile or neoprene), must be worn at all times.[5][12]

Hazardous Materials Summary:

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Chemical	Key Hazards	Recommended Precautions
5-Methoxyindole	Skin, eye, and respiratory irritant.[13][14][15][16][17]	Avoid inhalation of dust. Wash hands thoroughly after handling.[13]
Sodium Hydride (60% in oil)	Water-reactive, flammable solid, releases flammable hydrogen gas upon contact with water, causes severe skin and eye damage.[5][6][7]	Handle under an inert atmosphere (Nitrogen or Argon).[5] Keep away from water and sources of ignition.[6][12] Use non-sparking tools.[12]
2-Bromopropane	Highly flammable liquid and vapor, may damage fertility or the unborn child, may cause organ damage through prolonged exposure.[18][19][20][21][22]	Keep away from heat and ignition sources.[18][19] Avoid breathing vapors and skin contact.[18] Store locked up.[19]
N,N-Dimethylformamide (DMF)	Reproductive toxin, potential carcinogen, readily absorbed through the skin, liver toxicant.[9][10][11][23]	Use in a well-ventilated fume hood.[9] Wear appropriate gloves (butyl rubber or double-gloved nitrile).[8] Avoid skin and vapor contact.[10]

Materials and Reagents:

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Reagent	Formula	MW (g/mol)	Molarity/ Density	Amount	Moles (mmol)	Equiv.
5-Methoxyindole	C_9H_9NO	147.18	-	1.00 g	6.79	1.0
Sodium Hydride (60% in oil)	NaH	24.00	-	0.326 g	8.15	1.2
2-Bromopropane	C_3H_7Br	122.99	1.31 g/mL	1.05 g (0.80 mL)	8.50	1.25
N,N-Dimethylformamide (DMF)	C_3H_7NO	73.09	-	20 mL	-	-
Diethyl Ether (Et_2O)	$C_4H_{10}O$	74.12	-	As needed	-	-
Saturated NH_4Cl (aq)	NH_4Cl	53.49	-	As needed	-	-
Brine (Saturated NaCl)	NaCl	58.44	-	As needed	-	-
Anhydrous $MgSO_4$ or Na_2SO_4	-	-	-	As needed	-	-

Step-by-Step Procedure:

- Preparation:

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- To a dry 100 mL round-bottom flask equipped with a magnetic stir bar, add 5-methoxyindole (1.00 g, 6.79 mmol).
- Seal the flask with a septum and purge with dry nitrogen or argon gas. This is critical to prevent the reaction of sodium hydride with atmospheric moisture.[5]
- Add anhydrous N,N-Dimethylformamide (20 mL) via syringe. Stir the mixture until the 5-methoxyindole is fully dissolved.

- Deprotonation:
  - Cool the flask to 0 °C using an ice-water bath.
  - Carefully and portion-wise, add sodium hydride (60% dispersion in mineral oil, 0.326 g, 8.15 mmol) to the stirred solution. Caution: Hydrogen gas evolution will occur. Ensure adequate ventilation to the fume hood.[7]
  - Allow the mixture to stir at 0 °C for 30 minutes, then warm to room temperature and stir for an additional 30 minutes. The solution may become slightly cloudy, indicating the formation of the sodium indolide salt.
- Alkylation:
  - Re-cool the mixture to 0 °C.
  - Slowly add 2-bromopropane (0.80 mL, 8.50 mmol) dropwise via syringe over 5-10 minutes. An exothermic reaction may be observed.
  - After the addition is complete, remove the ice bath and allow the reaction to stir at room temperature.
- Reaction Monitoring (Self-Validation):
  - Monitor the progress of the reaction by Thin-Layer Chromatography (TLC).
  - Prepare a TLC plate (silica gel) and spot the starting material (5-methoxyindole in a suitable solvent), the co-spot (starting material and reaction mixture), and the reaction mixture.

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- Elute the plate with an appropriate solvent system (e.g., 10% Ethyl Acetate in Hexanes).
- Visualize the plate under UV light (254 nm). The reaction is complete when the starting material spot is no longer visible. The product, being less polar, will have a higher Rf value.

- Work-up:
  - Once the reaction is complete (typically 2-4 hours), cool the flask in an ice bath.
  - Slowly and carefully quench the reaction by adding saturated aqueous ammonium chloride (NH_4Cl) solution (20 mL) dropwise to neutralize any unreacted sodium hydride.
  - Transfer the mixture to a separatory funnel containing water (50 mL).
  - Extract the aqueous layer with diethyl ether or ethyl acetate (3 x 50 mL).[3]
  - Combine the organic layers and wash sequentially with water (2 x 50 mL) and then brine (1 x 50 mL) to remove residual DMF and inorganic salts.[3]
  - Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- Purification:
  - The resulting crude oil or solid should be purified by silica gel column chromatography.[3]
  - Elute with a gradient of ethyl acetate in hexanes (e.g., starting from 100% hexanes and gradually increasing to 5-10% ethyl acetate) to isolate the pure **5-Methoxy-1-isopropyl-1H-indole**.
  - Combine the fractions containing the pure product (as determined by TLC) and remove the solvent under reduced pressure.

Trustworthiness: Product Validation

To ensure the integrity of the synthesis, the final product must be thoroughly characterized.

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- Thin-Layer Chromatography (TLC): A single spot on a TLC plate in an appropriate solvent system indicates a high degree of purity.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^{1}H NMR and ^{13}C NMR spectroscopy are essential to confirm the structure of the product. The ^{1}H NMR spectrum should show the characteristic signals for the isopropyl group (a septet and a doublet) and the disappearance of the N-H proton signal from the starting material.

- Mass Spectrometry (MS): Mass spectrometry will confirm the molecular weight of the synthesized compound ($C_{12}H_{15}NO$, MW = 189.25 g/mol).

Conclusion

This protocol details a reliable and scalable method for the N-isopropylation of 5-methoxyindole. By carefully controlling the reaction conditions and adhering to strict safety protocols, researchers can efficiently synthesize **5-Methoxy-1-isopropyl-1H-indole**, a valuable intermediate for further chemical exploration and drug development. The principles of deprotonation followed by nucleophilic substitution are fundamental in organic synthesis, and this procedure serves as a practical application of this important transformation.

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